

Application Notes and Protocols for Cell Viability Assays with PLX7486 Treatment

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Compound of Interest

Compound Name: PLX7486

Cat. No.: B1193435

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Introduction

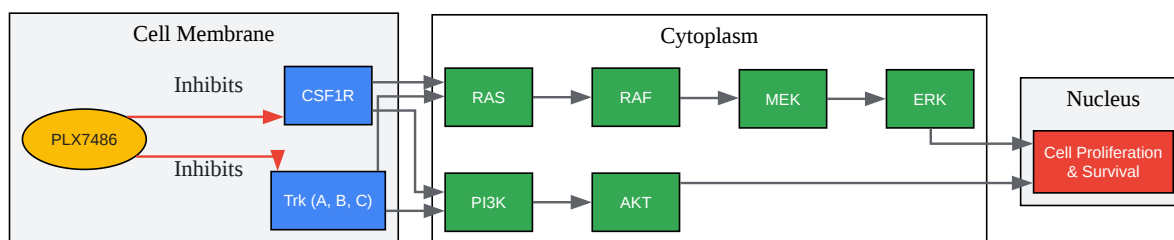
PLX7486 is a potent and selective dual inhibitor of the colony-stimulating factor 1 receptor (CSF1R) and the tropomyosin receptor kinase (Trk) family of receptor tyrosine kinases (TrkA, TrkB, and TrkC).[1] Dysregulation of these signaling pathways is implicated in the proliferation and survival of various cancer cells and in the modulation of the tumor microenvironment.[1][2] Specifically, CSF1R is crucial for the survival and differentiation of tumor-associated macrophages (TAMs), which often promote tumor growth, while Trk signaling can be a direct driver of tumor cell proliferation and survival.[2] By inhibiting both CSF1R and Trk, **PLX7486** presents a promising therapeutic strategy to both directly target cancer cells and modulate the immune landscape of the tumor microenvironment.

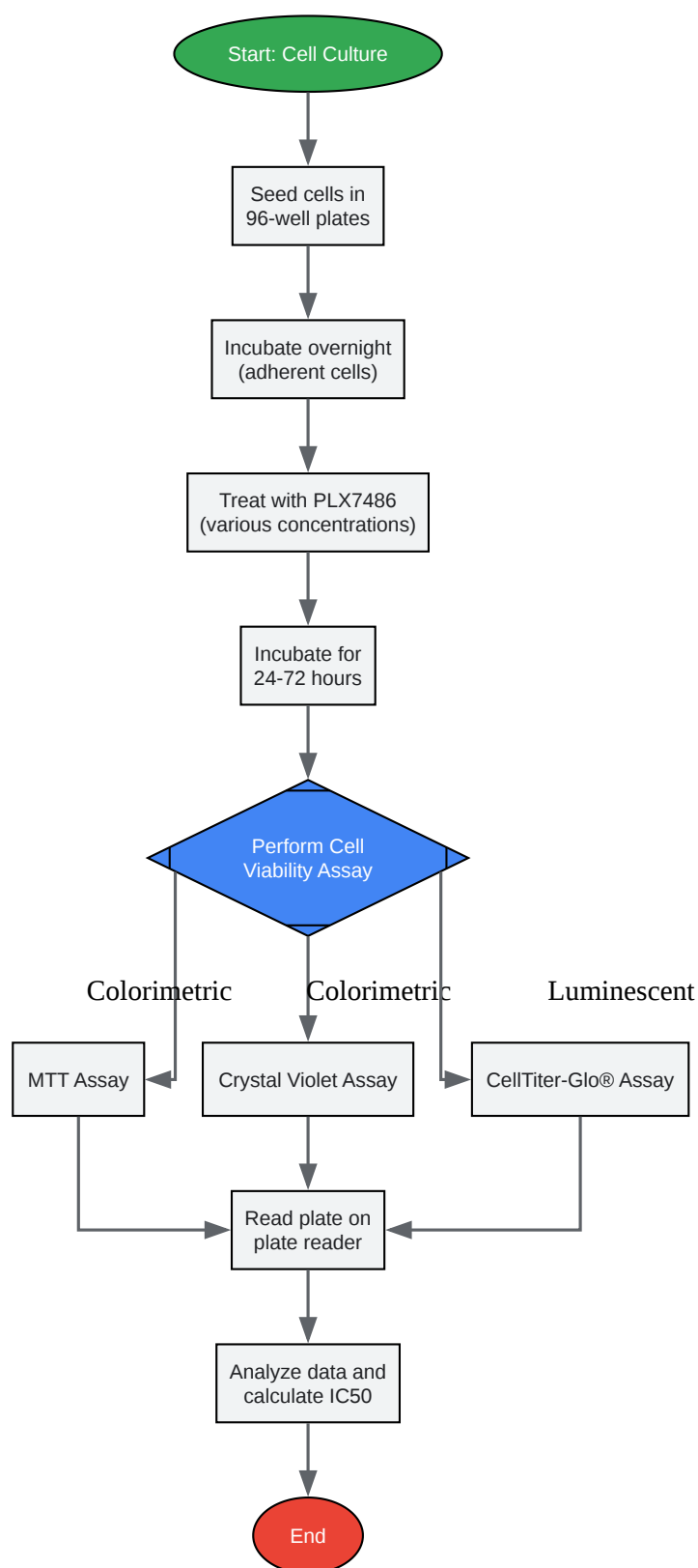
These application notes provide detailed protocols for assessing the in vitro efficacy of **PLX7486** on cancer cell and macrophage viability using common cell viability assays: MTT, Crystal Violet, and CellTiter-Glo® Luminescent Cell Viability Assay.

Mechanism of Action: Dual Inhibition of CSF1R and Trk Signaling

PLX7486 exerts its anti-cancer effects by binding to the ATP-binding pocket of CSF1R and Trk kinases, thereby inhibiting their autophosphorylation and the subsequent activation of

downstream signaling cascades. The inhibition of these pathways ultimately leads to a reduction in cell proliferation and survival. Key downstream pathways affected include the Phosphoinositide 3-kinase (PI3K)/AKT and the Ras/Raf/MEK/ERK (MAPK) pathways.[2]





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References

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- 2. RAW 264.7 Cell Line in Macrophage and Immunology Research [cytion.com]
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